

potential reactivity of 8-Bromoquinolin-3-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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An In-Depth Technical Guide to the Potential Reactivity of **8-Bromoquinolin-3-amine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-Bromoquinolin-3-amine is a bifunctional heterocyclic compound that serves as a versatile building block in medicinal chemistry and materials science. Its unique electronic and steric properties, arising from the interplay between the electron-donating amino group and the electron-withdrawing bromo substituent on the quinoline scaffold, offer multiple avenues for chemical modification. This guide provides a comprehensive analysis of the reactivity of **8-Bromoquinolin-3-amine**, focusing on the key reactive sites: the primary amino group at the C3 position, the bromine atom at the C8 position, and the quinoline ring itself. We will explore the causality behind experimental choices for various transformations, including nucleophilic reactions, cross-coupling strategies, and electrophilic substitutions. Detailed, field-proven protocols and mechanistic diagrams are provided to empower researchers in the synthesis of novel derivatives for drug discovery and other applications.

Molecular Structure and Physicochemical Properties

The reactivity of **8-Bromoquinolin-3-amine** is intrinsically linked to its structure. The molecule consists of a quinoline ring system, which is an aromatic heterocycle composed of a fused benzene and pyridine ring. The key functional groups influencing its reactivity are the primary amine at position 3 and the bromine atom at position 8.

- **The 3-Amino Group:** This is a strong activating group, increasing the electron density of the quinoline ring, particularly at the ortho (C2, C4) positions, making the ring more susceptible to electrophilic attack. It also acts as a potent nucleophile.
- **The 8-Bromo Group:** This halogen atom is an electron-withdrawing group via induction but a weak deactivator in electrophilic aromatic substitution. Crucially, it serves as an excellent leaving group in transition-metal-catalyzed cross-coupling reactions.
- **The Quinoline Nitrogen:** The nitrogen atom in the pyridine ring is basic and can be protonated or coordinated to metal centers.

The interplay of these features dictates the regioselectivity and feasibility of various chemical transformations.

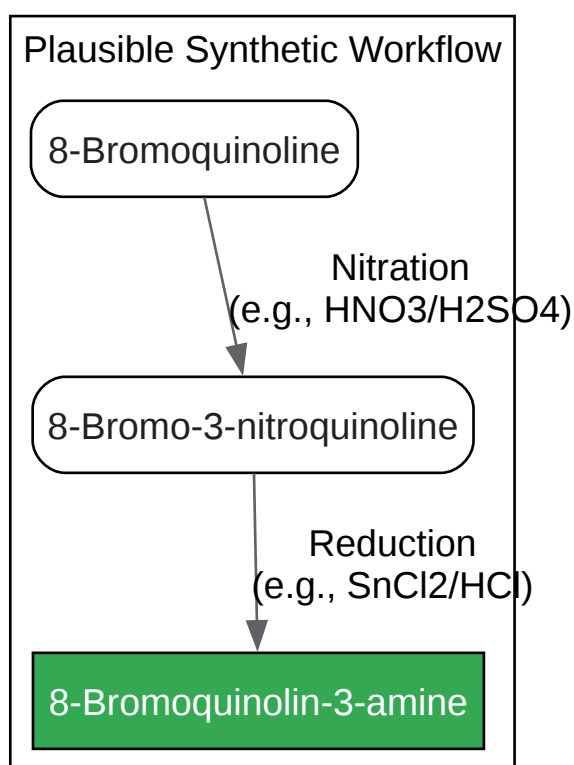
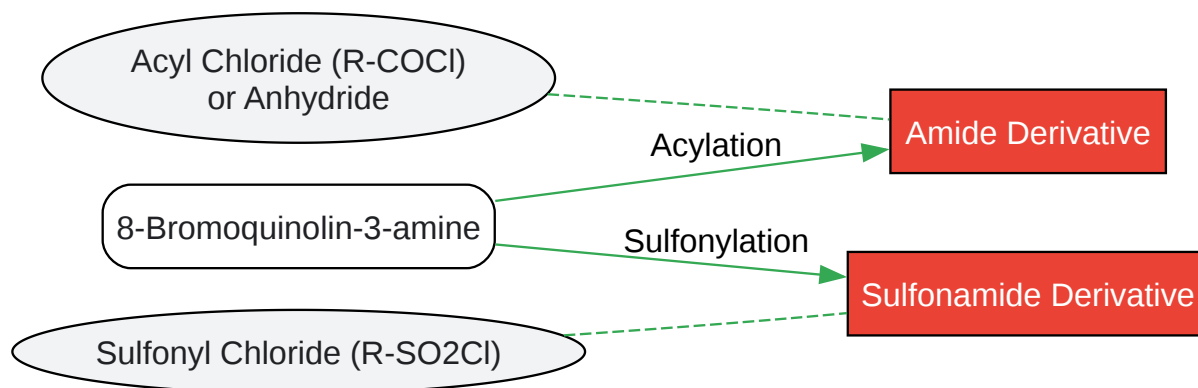
Physicochemical Data Summary

The following table summarizes key properties for **8-Bromoquinolin-3-amine**.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[1]
Molecular Weight	223.07 g/mol	[1][2]
CAS Number	347146-15-0	[1]
Appearance	Solid (predicted)	
SMILES	NC1=CC2=CC=CC(Br)=C2N=C1	[1]
InChI Key	(Not available)	

Key Reactive Centers and Transformation Strategies

The synthetic utility of **8-Bromoquinolin-3-amine** stems from its two distinct functional handles, allowing for sequential or orthogonal chemical modifications.



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Sources

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- 2. 3-Bromoquinolin-8-amine | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [potential reactivity of 8-Bromoquinolin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322627/docs#potential-reactivity-of-8-bromoquinolin-3-amine]

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